

Personal protective equipment for handling Methyl 2-Oxovalerate

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Compound of Interest

Compound Name: Methyl 2-Oxovalerate

Cat. No.: B1581321

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Essential Safety and Handling Guide for Methyl 2-Oxovalerate

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for handling **Methyl 2-Oxovalerate** (CAS 6376-59-6) in a laboratory setting. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks to researchers and the environment.

I. Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-Oxovalerate is classified as a combustible liquid.^[1] While specific toxicity data is limited, related compounds suggest it may cause skin and eye irritation. Therefore, appropriate personal protective equipment is mandatory to prevent exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations
Eye and Face Protection	Chemical safety goggles are required. A face shield should be worn in situations with a splash hazard.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Regularly inspect gloves for any signs of degradation or puncture.
Skin and Body Protection	A flame-retardant lab coat is required. Additional protective clothing may be necessary depending on the scale of the operation.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.

II. Quantitative Data Summary

The following table summarizes the available quantitative data for **Methyl 2-Oxovalerate**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₃	PubChem
Molecular Weight	130.14 g/mol	PubChem
Physical State	Liquid	TCI
Appearance	White to Yellow to Green clear liquid	TCI
Boiling Point	62 °C / 12 mmHg	TCI
Flash Point	61 °C	TCI
Specific Gravity	1.03	TCI

III. Operational Plan: Handling and Storage

Preparation:

- Ensure a chemical fume hood is operational and available.
- Assemble all necessary PPE as outlined in Section I.
- Have a spill kit readily accessible.
- Prepare a designated and clearly labeled waste container for **Methyl 2-Oxovalerate** waste.

Handling:

- Conduct all work with **Methyl 2-Oxovalerate** inside a chemical fume hood.
- Ground all equipment to prevent static discharge, as the substance is a combustible liquid.
- Avoid contact with skin, eyes, and clothing.
- Keep the container tightly closed when not in use.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.^[1]

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as oxidizing agents, strong acids, and strong bases.^[2]

IV. Disposal Plan

Waste Collection:

- Collect all **Methyl 2-Oxovalerate** waste, including contaminated materials (e.g., pipette tips, paper towels), in a designated, sealed, and properly labeled waste container.

Disposal Procedure:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- Do not dispose of **Methyl 2-Oxovalerate** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

V. Emergency Procedures

Spill:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Fire:

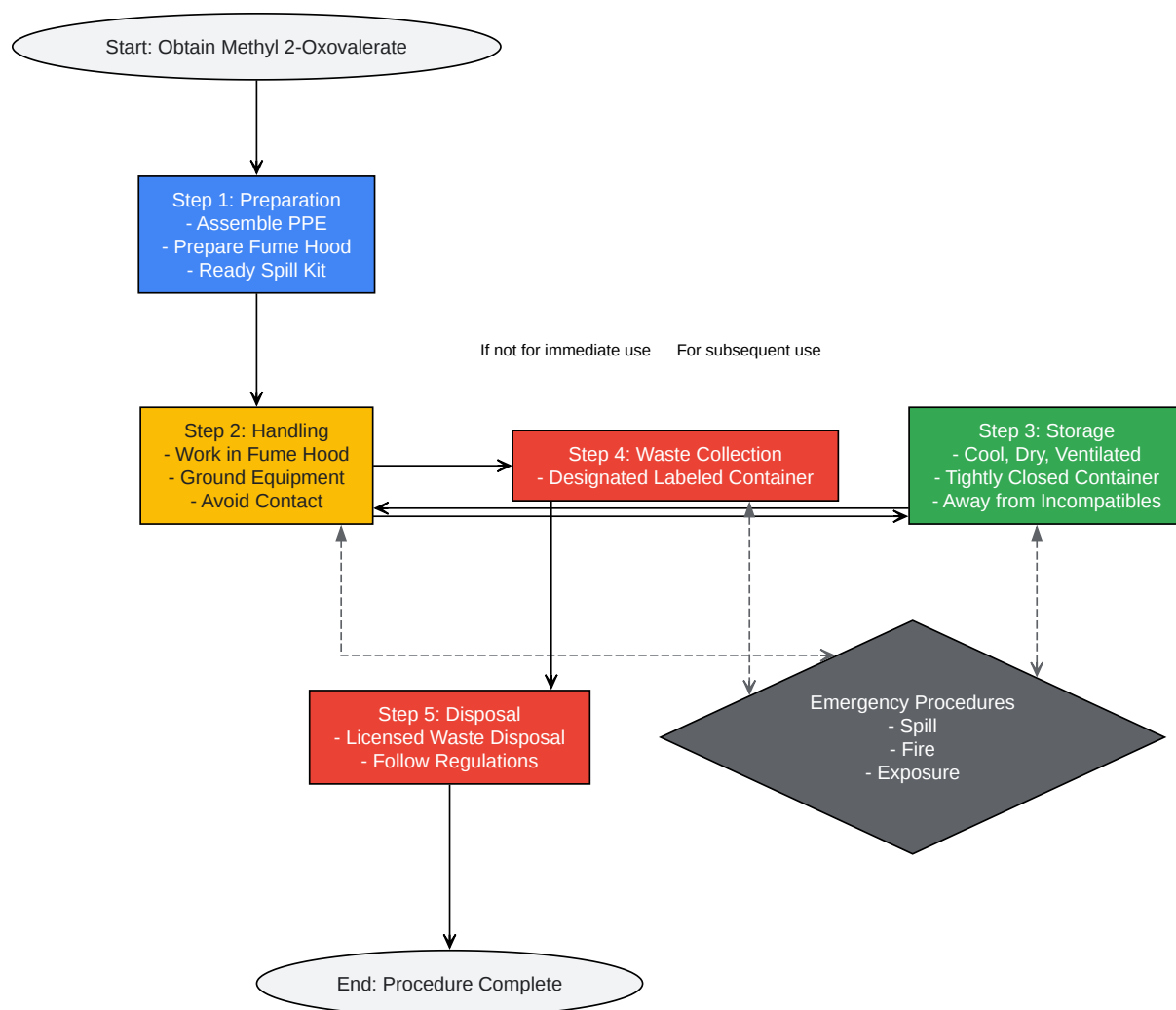
- Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.
- Do not use a solid stream of water, as it may scatter and spread the fire.

Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visual Workflow for Safe Handling of Methyl 2-Oxovalerate



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Caption: Workflow for the safe handling of **Methyl 2-Oxovalerate**.

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References

- 1. Methyl 2-Oxovalerate 6376-59-6 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 2. chembk.com [chembk.com]
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